

Application Notes and Protocols for FR121196 in Aged Rat Models

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Compound of Interest

Compound Name: FR121196
CAS No.: 133920-65-7
Cat. No.: B1674003

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Introduction

FR121196, with the chemical name N-(4-acetyl-1-piperazinyl)-4-fluorobenzenesulfonamide, has been identified as a novel cognitive-enhancing agent. Preclinical studies have demonstrated its efficacy in ameliorating memory deficits in aged rat models, suggesting its potential as a therapeutic candidate for age-related cognitive decline. These application notes provide a comprehensive overview of the available data and detailed protocols for utilizing **FR121196** in aged rat models to further investigate its effects on cognitive function. While the precise molecular target of **FR121196** is not yet fully elucidated in published literature, its mechanism of action is suggested to involve the modulation of cholinergic and dopaminergic neurotransmitter systems, both of which are known to play crucial roles in learning and memory and are often dysregulated in aging.

Data Presentation

The following table summarizes the quantitative data from a key study investigating the effects of **FR121196** on memory retention in a passive avoidance task in aged rats.

Animal Model	Task	Treatment Group	Dosage (mg/kg, i.p.)	Effect on Memory Retention	Significance
Aged Rats (24-26 months old)	Passive Avoidance	Vehicle Control	-	Baseline Impairment	-
Aged Rats (24-26 months old)	Passive Avoidance	FR121196	0.1	Amelioration of memory deficit	p < 0.05
Aged Rats (24-26 months old)	Passive Avoidance	FR121196	1.0	Amelioration of memory deficit	p < 0.01
Aged Rats (24-26 months old)	Passive Avoidance	FR121196	10	Amelioration of memory deficit	p < 0.05

Data presented is a qualitative summary based on the reported bell-shaped dose-response curve in the referenced study. The original study should be consulted for precise quantitative values.

Experimental Protocols

Animal Model

- Species: Rat (e.g., Sprague-Dawley, Wistar)
- Age: 24-26 months (considered aged)
- Sex: Male or female (should be consistent within a study)
- Housing: Standard laboratory conditions (12:12 h light/dark cycle, controlled temperature and humidity) with ad libitum access to food and water.

Drug Preparation and Administration

- Compound: **FR121196** (N-(4-acetyl-1-piperazinyl)-4-fluorobenzenesulfonamide)

- **Vehicle:** The vehicle used in the original studies should be replicated. If not specified, a common vehicle such as saline or a small percentage of DMSO in saline can be tested for solubility and tolerability.
- **Dosage Range:** 0.1 - 10 mg/kg. A bell-shaped dose-response curve has been observed, so it is crucial to test a range of doses.
- **Route of Administration:** Intraperitoneal (i.p.) injection.
- **Administration Time:** The timing of administration relative to behavioral testing is critical. For acute effects on memory, administration 30-60 minutes prior to the training or retention test is a common starting point.

Behavioral Testing: Passive Avoidance Task

This task assesses fear-motivated learning and memory.

Apparatus: A two-compartment box with a light and a dark chamber connected by a guillotine door. The floor of the dark chamber is equipped with a grid for delivering a mild footshock.

Procedure:

- **Habituation (Day 1):**
 - Place the rat in the light compartment, facing away from the door.
 - Allow the rat to explore the light compartment for 60 seconds.
 - Open the guillotine door and allow the rat to enter the dark compartment.
 - Once the rat has fully entered the dark compartment, close the door.
 - Return the rat to its home cage.
- **Training (Acquisition Trial) (Day 2):**
 - Place the rat in the light compartment.
 - After a 5-second delay, open the guillotine door.

- When the rat enters the dark compartment, close the door and deliver a mild, inescapable footshock (e.g., 0.5 mA for 2 seconds).
- Record the latency to enter the dark compartment (step-through latency).
- Return the rat to its home cage immediately after the shock.
- Administer **FR121196** or vehicle at the designated time before or after the training trial, depending on the experimental question (e.g., to study effects on acquisition vs. consolidation).
- Retention Test (Day 3, typically 24 hours after training):
 - Place the rat in the light compartment.
 - After a 5-second delay, open the guillotine door.
 - Record the step-through latency to enter the dark compartment, with a cut-off time (e.g., 300 seconds). A longer latency is indicative of better memory retention of the aversive experience.
 - No footshock is delivered during the retention test.

Behavioral Testing: Radial Arm Maze Task

This task assesses spatial working and reference memory.

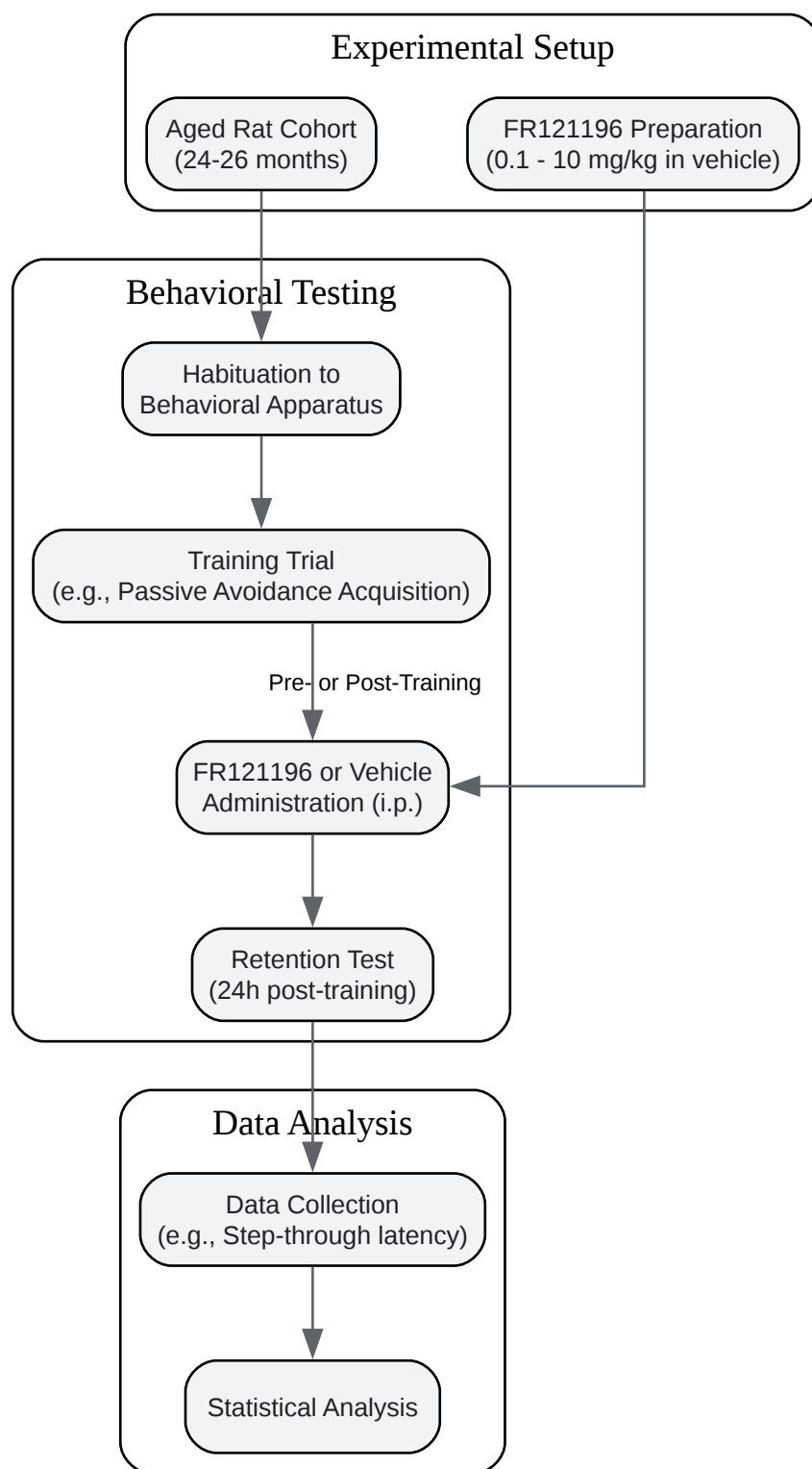
Apparatus: An elevated maze with a central platform and a number of arms (commonly 8) radiating outwards. Food rewards can be placed at the end of some or all arms.

Procedure:

- Habituation and Pre-training (Several days):
 - Familiarize the rats with the maze by placing them on the central platform and allowing them to explore and find food rewards placed throughout the maze.
 - Gradually reduce the number of baited arms to habituate the rats to the task.

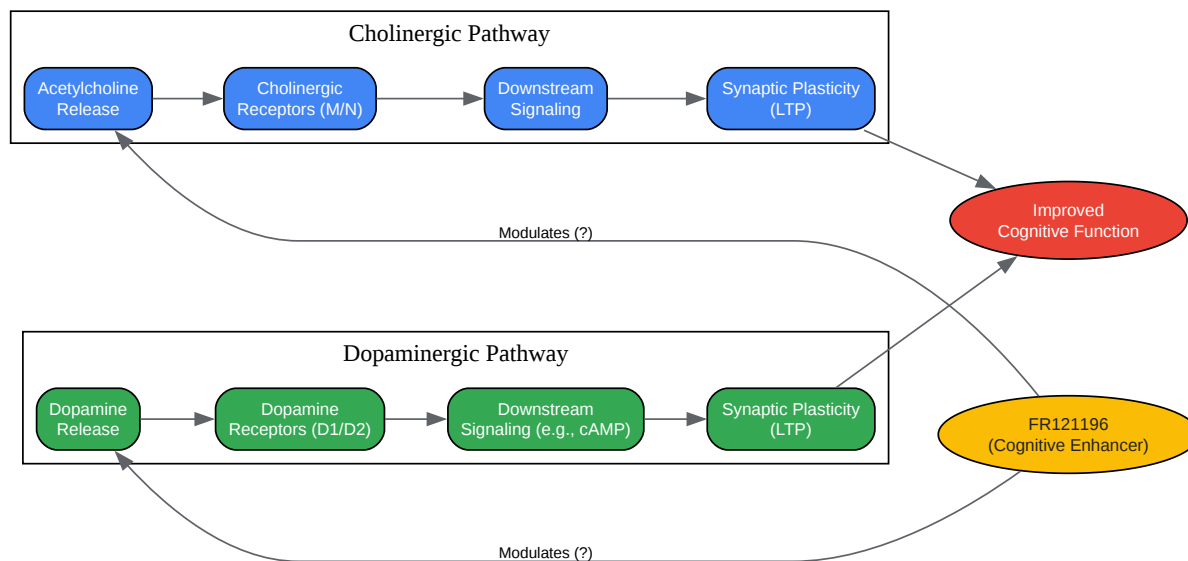
- Working and Reference Memory Task:
 - Bait a specific subset of arms (e.g., 4 out of 8) with a food reward. This subset remains the same for each rat throughout the experiment (reference memory component).
 - Place the rat on the central platform and allow it to explore the maze to find all the food rewards.
 - Record the following parameters:
 - Working memory errors: Re-entry into an arm that has already been visited within the same trial.
 - Reference memory errors: Entry into an arm that has never been baited.
 - Time to complete the task.
 - Administer **FR121196** or vehicle at a specified time before the trial.

Mandatory Visualizations



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Caption: Experimental workflow for evaluating **FR121196** in aged rats.



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Caption: Hypothesized signaling pathways for **FR121196**'s cognitive effects.

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